

# Essential Safety and Handling Guide for K00135 (PIM Kinase Inhibitor)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: K00135

Cat. No.: B1673198

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **K00135** (CAS No. 869650-21-5), a potent and selective inhibitor of PIM kinases utilized in cancer research. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **K00135**. The specific requirements are based on the potential hazards associated with this compound.

PPE Category	Minimum Requirement	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves	Compatible with the solvents used to dissolve K00135. Inspect gloves prior to use.
Body Protection	Laboratory coat	To be worn at all times in the laboratory.
Respiratory Protection	Not required under normal use with adequate ventilation	A NIOSH-approved respirator may be necessary for handling large quantities or in case of spills.

## Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and maintain the integrity of **K00135**.

### Handling Procedures:

- **Engineering Controls:** Handle **K00135** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **K00135** is handled. Wash hands thoroughly after handling.
- **Preventing Contamination:** Keep the compound away from incompatible substances such as strong oxidizing agents.

### Storage Plan:

- **Temperature:** Store in a tightly sealed container in a dry and well-ventilated place. For long-term storage, consult the manufacturer's recommendations, which may include refrigeration or freezing.

- Container: Use the original container or a suitable, clearly labeled replacement.

## Disposal Plan

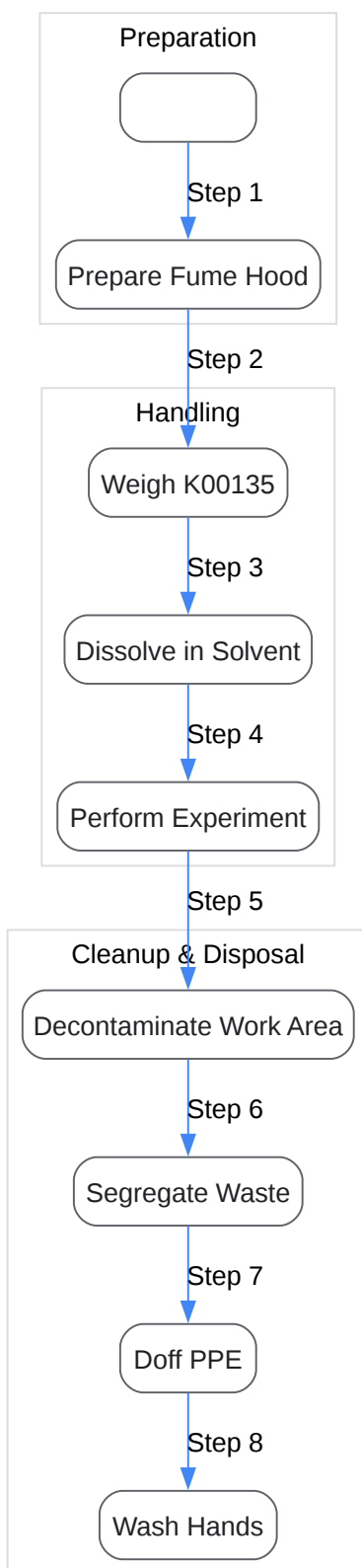
All waste containing **K00135** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

## Waste Disposal Steps:

- Segregation: Collect all **K00135** waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
- Containerization: Ensure the waste container is sealed and stored in a secure secondary container.
- Professional Disposal: Arrange for disposal by a licensed hazardous waste management company. Do not dispose of **K00135** down the drain or in regular trash.

## Experimental Workflow for Handling K00135

The following diagram outlines the standard workflow for safely handling **K00135** in a laboratory setting.

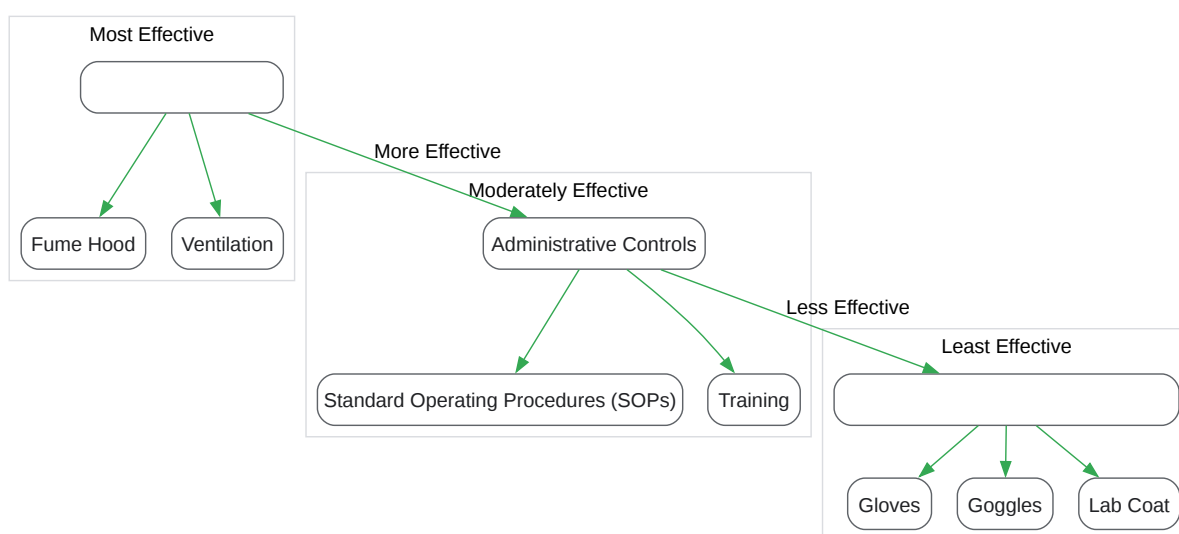


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Caption: Standard Operating Procedure for Handling **K00135**.

## Logical Relationship of Safety Measures

This diagram illustrates the hierarchical relationship of safety controls when working with **K00135**, from the most to the least effective.



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Caption: Hierarchy of Safety Controls for **K00135**.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)